

# Application Notes and Protocols: Industrial Uses of N-Methylmorpholine and Its Salts

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## Compound of Interest

Compound Name: 3-Methylmorpholine hydrochloride

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N-methylmorpholine (NMM) and its derivative, N-methylmorpholine N-oxide (NMMO), are versatile compounds with significant applications across various industries, including pharmaceuticals, polymers, textiles, and fine chemicals.<sup>[1]</sup> Their utility stems from NMM's properties as a tertiary amine base and catalyst, and NMMO's unique ability to act as a highly effective, recyclable solvent for cellulose.<sup>[2][3]</sup>

## N-Methylmorpholine (NMM)

N-methylmorpholine (CAS No. 109-02-4) is a cyclic tertiary amine that functions primarily as a base catalyst, solvent, and chemical intermediate.<sup>[4][5]</sup> It is a colorless liquid with an ammonia-like odor, miscible with water and most organic solvents.<sup>[2]</sup>

### 1.1. Industrial Applications

- **Polyurethane Production:** One of the largest applications of NMM is as a blowing catalyst in the manufacturing of polyurethane foams.<sup>[2]</sup> It is particularly effective in polyester-based polyurethane systems, where it promotes the reaction between isocyanates and polyols to create both flexible and rigid foams.<sup>[2][4]</sup> Its balanced gelling and blowing activity results in a uniform cell structure, essential for products like furniture, automotive seating, and insulation.<sup>[2]</sup>
- **Pharmaceutical Synthesis:** In the pharmaceutical industry, high-purity NMM ( $\geq 99.6\%$ ) serves as a versatile solvent, base, and reagent in the synthesis of Active Pharmaceutical Ingredients (APIs).<sup>[2]</sup> It acts as an acid scavenger, neutralizing acids like HCl generated

during chlorination steps, which improves reaction yields and product purity.[2] It is used in the synthesis of various drugs, including antibiotics like aminobenzylpenicillin, anesthetics, and muscle relaxants.[4][6]

- **Corrosion Inhibition:** NMM is utilized as a corrosion inhibitor in formulations for industrial cleaning agents, metalworking fluids, and in oilfield applications.[7][8] Its chemical structure allows it to form a protective layer on metal surfaces, preventing degradation, especially in acidic environments.[7]
- **Chemical Intermediate:** NMM is a crucial precursor for synthesizing other valuable chemicals.
  - It is oxidized to produce N-methylmorpholine N-oxide (NMMO), the key solvent in the Lyocell process.[2][5]
  - It serves as an intermediate in the production of agrochemicals such as herbicides, fungicides, and insecticides.[2][8]
  - It is used to synthesize surfactants, emulsifiers, and rubber accelerators.[8][9]
- **Solvent and Stabilizer:** NMM is an excellent solvent for various substances, including resins, dyes, and waxes.[2] It is also employed as a stabilizer for chlorinated hydrocarbons, preventing their degradation and extending their shelf life.[7]

## 1.2. Quantitative Data

The following tables summarize key quantitative data for N-methylmorpholine.

Table 1: Physical and Chemical Properties of N-Methylmorpholine

Property	Value	Reference
CAS Number	<b>109-02-4</b>	<a href="#">[2]</a>
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO	<a href="#">[2]</a>
Molar Mass	101.15 g/mol	<a href="#">[2]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[2]</a>
Density	0.92 g/cm <sup>3</sup> at 20°C	<a href="#">[2]</a>
Melting Point	-66°C	<a href="#">[2]</a>
Boiling Point	115-116°C	<a href="#">[2]</a>
Flash Point	~24°C	<a href="#">[2]</a>
pKa (conjugate acid)	7.38	<a href="#">[10]</a>

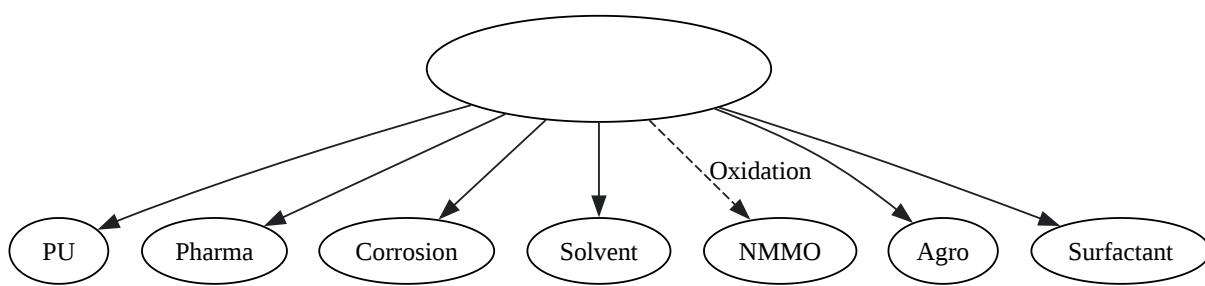
| Purity (Industrial) | ≥99% (GC) | [\[11\]](#) |

Table 2: Application-Specific Data for N-Methylmorpholine

Application	Parameter	Value	Reference
Polyurethane Foam	<b>Catalyst Concentration</b>	0.1 - 2.0%	<a href="#">[2]</a>
Pharmaceuticals	Required Purity	≥99.6%	<a href="#">[2]</a>
Synthesis	Morpholine Methylation Yield	Up to 95%	<a href="#">[1]</a>

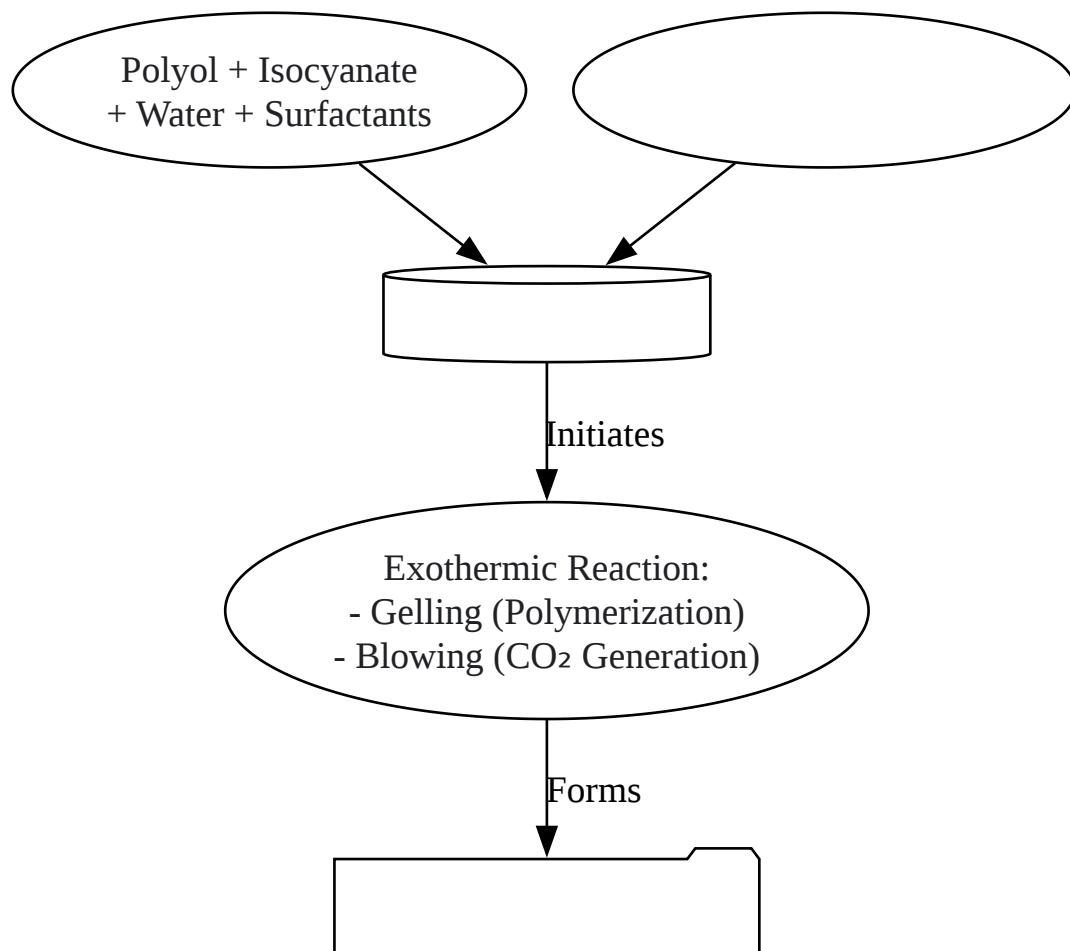
| Synthesis | Dichloroethyl Ether Method Yield| Approx. 94% | [\[1\]](#) |

### 1.3. Diagrams and Workflows



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Fig. 1: Key Industrial Roles of N-Methylmorpholine



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Fig. 2: NMM in Polyurethane Foam Production

#### 1.4. Experimental Protocols

##### Protocol 1: Illustrative Synthesis of Polyester-Based Polyurethane Foam

- Objective: To demonstrate the catalytic activity of NMM in producing a flexible polyurethane foam.
- Materials:
  - Polyester polyol
  - Toluene diisocyanate (TDI)
  - Deionized water (blowing agent)
  - Silicone surfactant (cell stabilizer)
  - N-methylmorpholine (NMM) (blowing catalyst)
  - Stannous octoate (gelling catalyst)
  - Paper cup, wooden stirrer, fume hood, digital scale.
- Methodology:
  - In a fume hood, accurately weigh and combine the polyester polyol, deionized water, silicone surfactant, and NMM in a paper cup.
  - Stir the mixture vigorously for 30 seconds until a homogenous solution is formed.
  - Add the stannous octoate (gelling catalyst) to the mixture and stir for an additional 15 seconds.
  - Quickly add the pre-weighed toluene diisocyanate (TDI) to the mixture and stir rapidly for 5-10 seconds until the components are just mixed.
  - Immediately cease stirring and observe the reaction. Note the cream time (start of rise) and the tack-free time (when the surface is no longer sticky).

- Allow the foam to cure at room temperature for 24 hours before handling and analysis.
- Safety Note: This procedure involves hazardous materials (TDI) and should only be performed by trained personnel in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves and safety goggles.[12]

## N-Methylmorpholine N-Oxide (NMMO)

N-methylmorpholine N-oxide (CAS No. 7529-22-8), the N-oxide derivative of NMM, is a crystalline solid most commonly used in its monohydrate form.[3] Its primary industrial significance lies in its ability to dissolve cellulose directly, a property that underpins the environmentally friendly Lyocell process.[3][13]

### 2.1. Industrial Applications

- Lyocell Fiber Production: NMMO monohydrate is the exclusive solvent used in the commercial Lyocell process for producing regenerated cellulose fibers (e.g., Tencel™).[13][14] It functions by breaking the strong intermolecular hydrogen bonding network in cellulose, allowing it to dissolve without chemical derivatization.[14] The cellulose is dissolved in an aqueous NMMO solution at elevated temperatures to form a viscous solution called "dope," which is then extruded and spun into fibers.[15][16]
- Green Chemistry: The Lyocell process is considered environmentally friendly largely because the NMMO solvent can be recovered at a very high rate (>99%), purified, and reused in a closed-loop system.[1][17] This minimizes chemical waste compared to older processes like the viscose method.[14]
- Organic Synthesis: In laboratory and fine chemical applications, NMMO serves as a co-oxidant.[13][18] It is often used with catalysts like osmium tetroxide ( $\text{OsO}_4$ ) or tetrapropylammonium perruthenate (TPAP) for oxidation reactions, such as the conversion of primary alcohols to aldehydes.[18]

### 2.2. Quantitative Data

Table 3: Physical and Chemical Properties of NMMO

Property	Value	Reference
CAS Number	<b>7529-22-8 (Anhydrous)</b>	<a href="#">[3]</a>
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO <sub>2</sub>	<a href="#">[3]</a>
Molar Mass	117.15 g/mol (Anhydrous)	<a href="#">[3]</a>
Appearance	Colorless crystalline solid	<a href="#">[3]</a>
Melting Point	180-184°C (Anhydrous)	<a href="#">[3]</a>
Melting Point	~70-80°C (Monohydrate)	<a href="#">[3]</a>

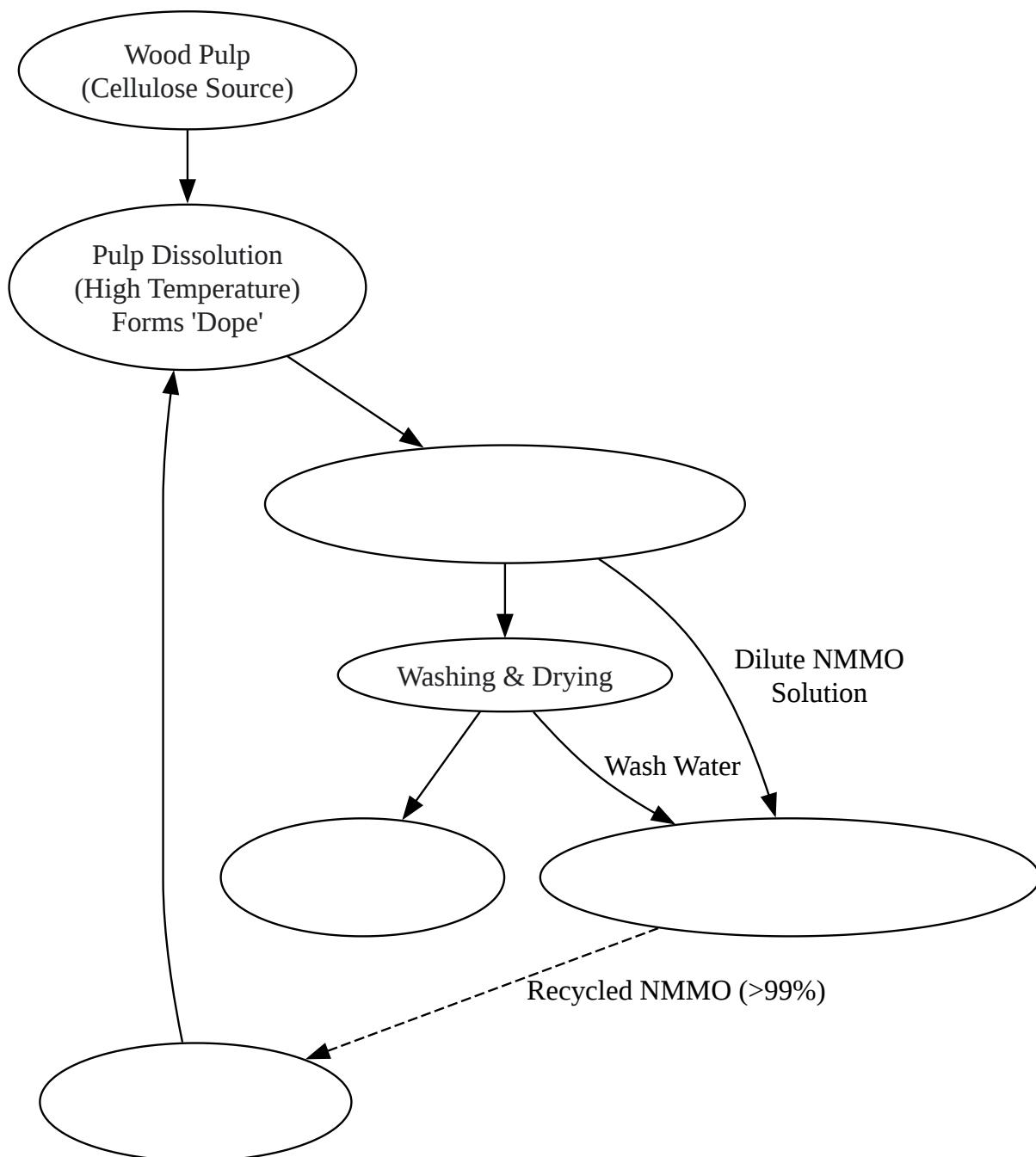
| Solubility | Highly soluble in water |[\[3\]](#) |

Table 4: Application-Specific Data for NMNO in the Lyocell Process

Parameter	Value	Reference
Solvent Recovery Rate	<b>&gt;99%</b>	<a href="#">[1]</a>
Typical Dope Composition	76% NMNO, 11-14% Cellulose, 10-12% Water	<a href="#">[19]</a>

| Dissolution Temperature | >80°C |[\[16\]](#) |

### 2.3. Diagrams and Workflows



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Fig. 3: Simplified Workflow of the Lyocell Process

## 2.4. Experimental Protocols

## Protocol 2: Laboratory-Scale Dissolution of Cellulose in NMNO

- Objective: To prepare a spinnable cellulose solution ("dope") using NMNO monohydrate.
- Materials:
  - N-methylmorpholine N-oxide monohydrate (NMNO·H<sub>2</sub>O)
  - Dissolving-grade wood pulp or microcrystalline cellulose
  - Propyl gallate (stabilizer, optional)
  - High-torque mechanical stirrer with a heating mantle
  - Reaction vessel (e.g., jacketed glass reactor)
  - Vacuum pump.
- Methodology:
  - Weigh the NMNO monohydrate into the reaction vessel and begin heating to approximately 85-90°C with gentle stirring to create a melt.
  - If using, add a small amount of propyl gallate (e.g., 0.1% w/w) to the molten NMNO to inhibit thermal degradation.[15]
  - Slowly add the dry cellulose pulp to the molten NMNO in small portions under continuous, high-torque stirring.
  - Once all cellulose is added, apply a vacuum to the vessel to remove excess water and entrapped air, which aids in dissolution.
  - Continue stirring at 90-110°C for 1-3 hours, or until a clear, homogenous, and highly viscous solution is obtained. The absence of visible fibers indicates complete dissolution.
  - The resulting "dope" is ready for subsequent processing, such as fiber spinning or film casting.

- Safety Note: NMMO is an oxidant and can react with combustible materials at high temperatures.[20] The process should be conducted with careful temperature control. Wear appropriate PPE, including thermal gloves and safety glasses.[21]

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## References

- 1. [hnsincere.com](http://hnsincere.com) [hnsincere.com]
- 2. [aozunasia.com](http://aozunasia.com) [aozunasia.com]
- 3. [aozunasia.com](http://aozunasia.com) [aozunasia.com]
- 4. N-Methyl morpholine Dealer and Distributor | N-Methyl morpholine Supplier | N-Methyl morpholine Stockist | N-Methyl morpholine Importers [[multichemindia.com](http://multichemindia.com)]
- 5. N-Methylmorpholine - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
- 6. [nbinno.com](http://nbinno.com) [nbinno.com]
- 7. [nbinno.com](http://nbinno.com) [nbinno.com]
- 8. [atamankimya.com](http://atamankimya.com) [atamankimya.com]
- 9. SYNOCAT® NMM - N-Methylmorpholine Polyurethane Catalyst [[sinocurechem.com](http://sinocurechem.com)]
- 10. [ataman-chemicals.com](http://ataman-chemicals.com) [ataman-chemicals.com]
- 11. [amines.com](http://amines.com) [amines.com]
- 12. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [pim-resources.coleparmer.com]
- 13. [atamankimya.com](http://atamankimya.com) [atamankimya.com]
- 14. N-Methylmorpholine N-oxide - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
- 15. [srs.fs.usda.gov](http://srs.fs.usda.gov) [srs.fs.usda.gov]
- 16. [atamankimya.com](http://atamankimya.com) [atamankimya.com]
- 17. US20110226427A1 - Method of Recovering Aqueous N-methylmorpholine-N-Oxide Solution Used in Production of Lyocell Fiber - Google Patents [[patents.google.com](http://patents.google.com)]
- 18. The Versatile Solvent: 4-Methylmorpholine N-oxide\_ Chemicalbook [[chemicalbook.com](http://chemicalbook.com)]

- 19. mdpi.com [mdpi.com]
- 20. echemi.com [echemi.com]
- 21. aladdin-for-icloud-store.oss-cn-hangzhou.aliyuncs.com [aladdin-for-icloud-store.oss-cn-hangzhou.aliyuncs.com]
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